

# molecular structure and formula of 2-Hydroxy-5-methylisophthalaldehyde

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## Compound of Interest

Compound Name: 2-Hydroxy-5-methylisophthalaldehyde

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## An In-depth Technical Guide to 2-Hydroxy-5-methylisophthalaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and potential applications of **2-Hydroxy-5-methylisophthalaldehyde** (CAS No. 7310-95-4). The information is intended for professionals in chemical research and drug development, with a focus on experimental data and methodologies.

## Molecular Identity and Physicochemical Properties

**2-Hydroxy-5-methylisophthalaldehyde**, also known as 2,6-Diformyl-4-methylphenol, is an aromatic organic compound characterized by a benzene ring substituted with one hydroxyl, one methyl, and two formyl (aldehyde) groups.<sup>[1][2]</sup> This unique structure makes it a valuable precursor in the synthesis of more complex molecules.<sup>[1][2]</sup>

## Molecular Structure

The structural arrangement of **2-Hydroxy-5-methylisophthalaldehyde** is depicted below.

Caption: Molecular Structure of **2-Hydroxy-5-methylisophthalaldehyde**.

## Physicochemical and Computed Properties

The key properties of **2-Hydroxy-5-methylisophthalaldehyde** are summarized in the tables below. This data is essential for designing reaction conditions, purification protocols, and for computational modeling studies.

Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	7310-95-4	[2]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>3</sub>	[2]
Molecular Weight	164.16 g/mol	[3]
Appearance	Light yellow to beige crystalline powder or needles	[2]
Melting Point	128-130 °C	[2]
Solubility	Soluble in organic solvents; Insoluble in water	[2]

Table 2: Computed Chemical Properties

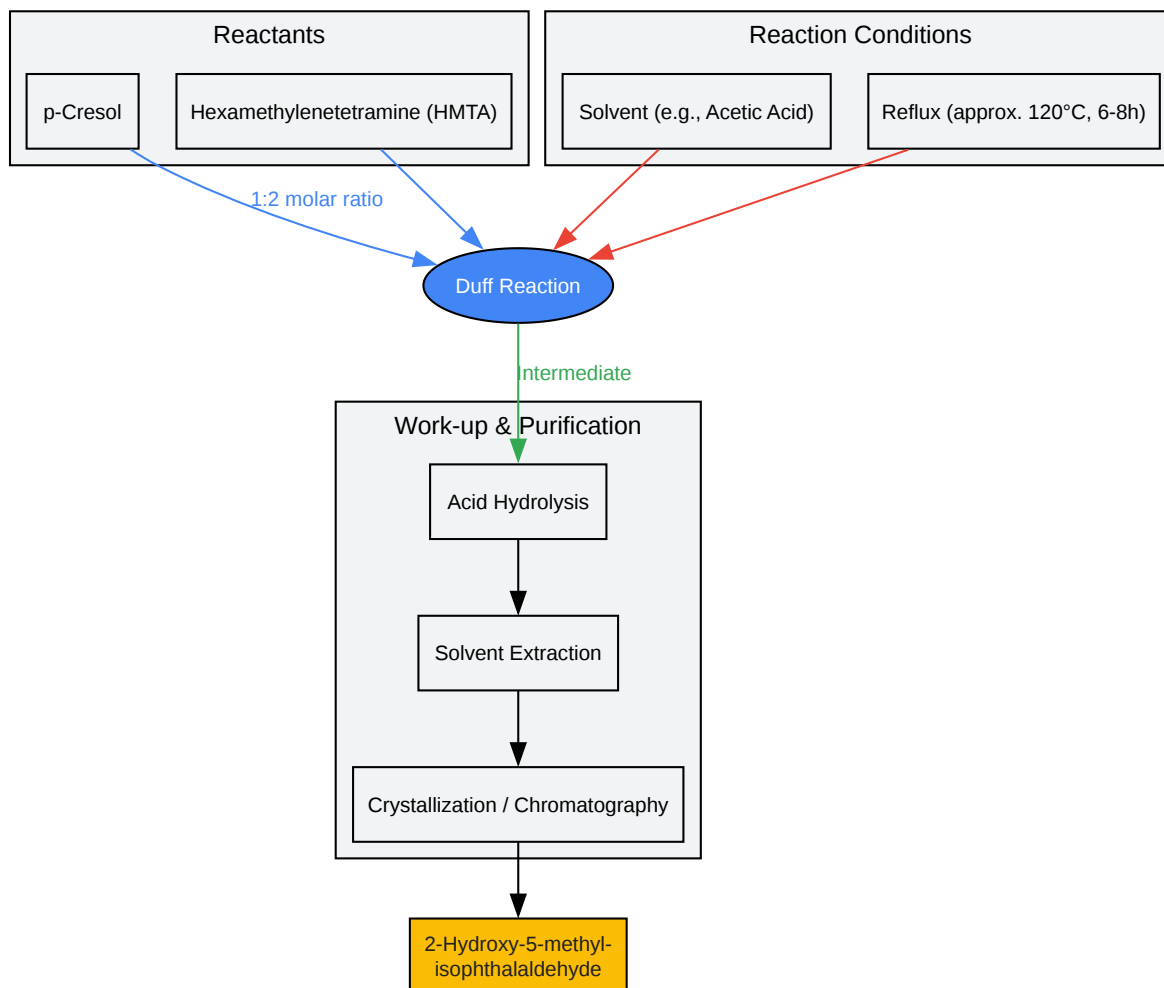
Property	Value	Source
pKa (Predicted)	6.69 ± 0.23	[2]
logP (Octanol/Water)	1.326	Cheméo
Topological Polar Surface Area	54.4 Å <sup>2</sup>	Guidechem
Hydrogen Bond Donor Count	1	Guidechem
Hydrogen Bond Acceptor Count	3	Guidechem
Rotatable Bond Count	2	Guidechem

## Synthesis and Experimental Protocols

The primary route for synthesizing **2-Hydroxy-5-methylisophthalaldehyde** is the Duff reaction, which involves the formylation of a phenol.[\[1\]](#)[\[4\]](#)

### Synthesis via Duff Reaction

The Duff reaction utilizes hexamethylenetetramine (HMTA) as the formylating agent to introduce aldehyde groups onto the aromatic ring of p-cresol, preferentially at the ortho positions to the hydroxyl group.[\[1\]](#)[\[4\]](#)



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Caption: Experimental workflow for the synthesis of **2-Hydroxy-5-methylisophthalaldehyde**.

## Detailed Experimental Protocol: Synthesis

The following protocol is a representative procedure based on the principles of the Duff reaction.

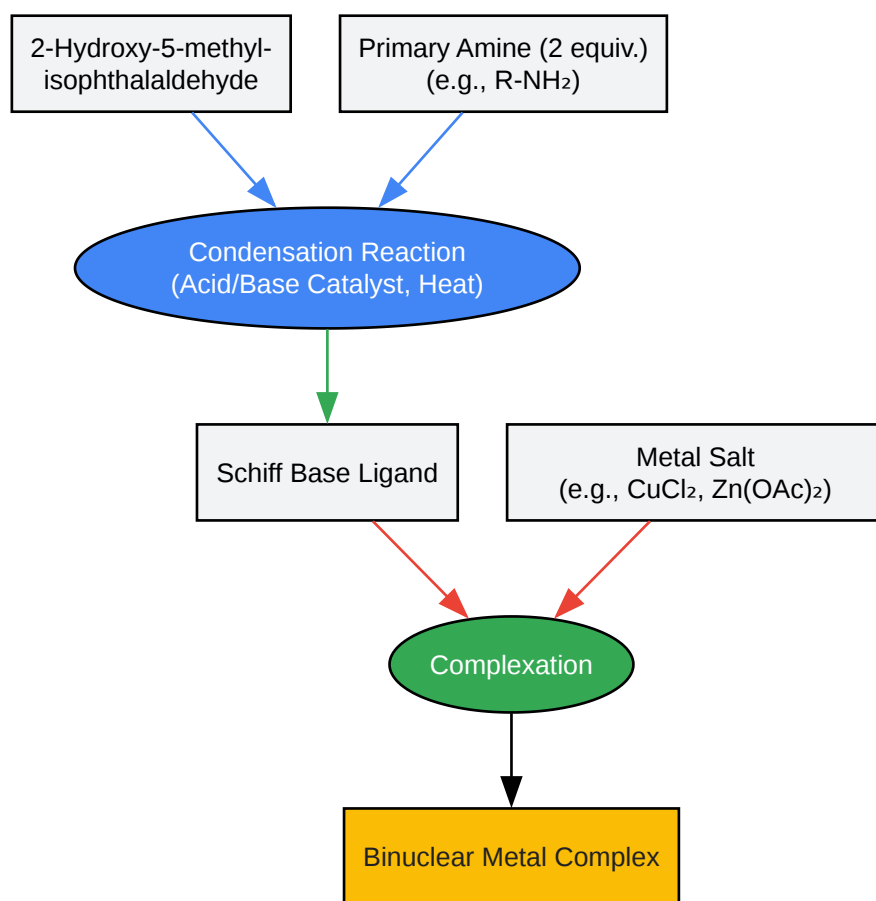
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine p-cresol and hexamethylenetetramine (HMTA) in a 1:2 molar ratio.<sup>[1]</sup>
- **Solvent Addition:** Add a suitable solvent, such as glacial acetic acid or glycerol, to the flask.
- **Heating:** Heat the reaction mixture to reflux, typically around 120°C, and maintain this temperature for 6 to 8 hours with continuous stirring.<sup>[1]</sup>
- **Hydrolysis:** After cooling, the intermediate imine is hydrolyzed. Add an aqueous acid solution (e.g., dilute sulfuric acid or hydrochloric acid) to the reaction mixture and heat for a short period (e.g., 30 minutes) to convert the intermediate to the final aldehyde product.
- **Isolation:** Isolate the crude product by filtration if it precipitates, or by extraction with an appropriate organic solvent (e.g., ethyl acetate).
- **Purification:** Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography to yield pure **2-Hydroxy-5-methylisophthalaldehyde**.

## Chemical Reactivity and Applications

The presence of two aldehyde groups and a phenolic hydroxyl group makes **2-Hydroxy-5-methylisophthalaldehyde** a versatile building block for synthesizing complex molecules, particularly Schiff base ligands.<sup>[1]</sup>

## Synthesis of Schiff Base Ligands

This compound readily undergoes condensation reactions with primary amines to form Schiff bases (imines). The dual aldehyde functionality allows for the formation of binucleating ligands capable of coordinating with two metal centers.<sup>[1]</sup>



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Caption: Logical workflow from starting material to Schiff base ligands and metal complexes.

## Detailed Experimental Protocol: Schiff Base Synthesis

The following is a general protocol for the synthesis of a Schiff base from **2-Hydroxy-5-methylisophthalaldehyde**.

- **Dissolution:** Dissolve **2-Hydroxy-5-methylisophthalaldehyde** (1 equivalent) in a suitable solvent, such as ethanol or methanol, in a round-bottom flask.
- **Amine Addition:** Add the primary amine (2 equivalents) to the solution. A catalytic amount of acid (e.g., a few drops of acetic acid) can be added to facilitate the reaction.
- **Reaction:** Stir the mixture at room temperature or under reflux for a period ranging from a few hours to overnight, depending on the reactivity of the amine.

- Isolation: The Schiff base product often precipitates from the solution upon cooling. Collect the solid by vacuum filtration.
- Purification: Wash the collected solid with cold solvent to remove unreacted starting materials and dry the product. Further purification can be achieved by recrystallization if necessary.

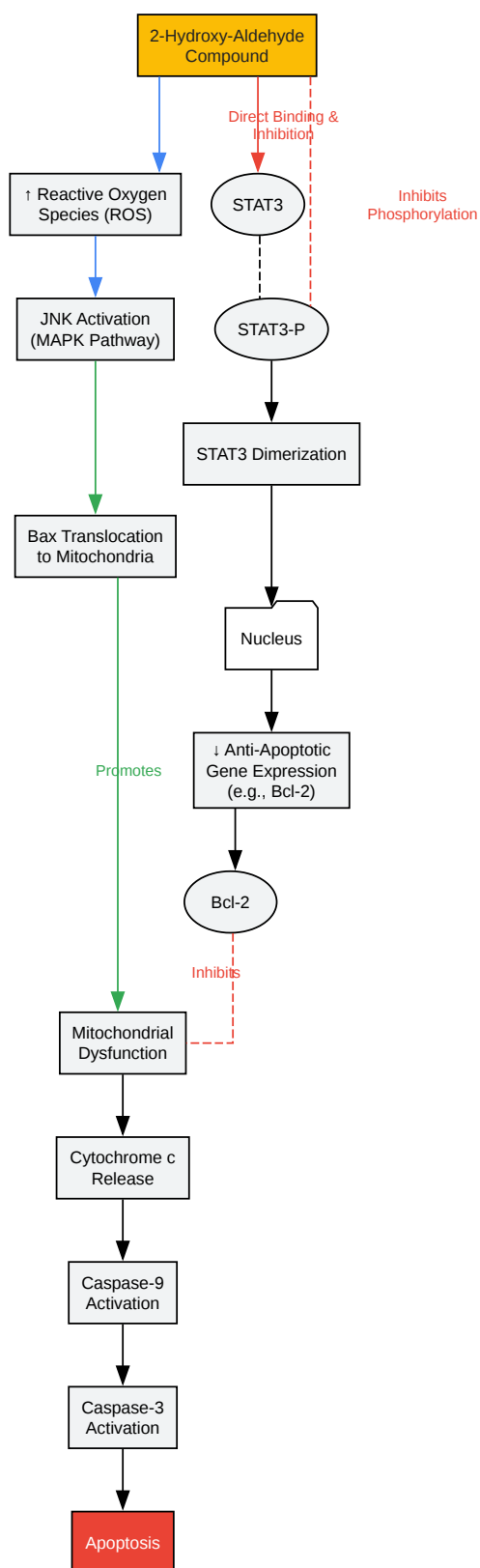
## Biological Activity and Potential Signaling Pathways

While research on the parent compound is ongoing, it has been noted for its potential antioxidant and antimicrobial properties.<sup>[2]</sup> More extensive research has been conducted on structurally related hydroxy-aldehydes and the Schiff base complexes derived from them, which have demonstrated significant biological activities, including anticancer effects through the induction of apoptosis.<sup>[1][5][6]</sup>

### Pro-Apoptotic Activity in Cancer Cells

Studies on closely related compounds like 2'-hydroxycinnamaldehyde (HCA) have elucidated potential mechanisms for inducing apoptosis in cancer cells. These mechanisms are believed to involve the modulation of key signaling pathways, including STAT3, MAPK/JNK, and the intrinsic mitochondrial pathway.<sup>[5][6][7]</sup>

The diagram below illustrates a plausible signaling cascade initiated by such a compound, leading to programmed cell death.



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Caption: Plausible signaling pathway for apoptosis induction by hydroxy-aldehyde compounds.



## Antimicrobial Activity

Derivatives of **2-Hydroxy-5-methylisophthalaldehyde**, particularly their metal complexes, have been investigated for antimicrobial properties. For instance, a study on a copper(II) Schiff base complex derived from a similar aldehyde demonstrated significant activity against bacteria like *Staphylococcus aureus* and *Escherichia coli*, as well as against certain fungi.[1] While specific Minimum Inhibitory Concentration (MIC) values for the parent compound are not widely reported, the data from its derivatives suggest a promising area for further research.

Table 3: Example Biological Activities of Related Schiff Base Complexes

Compound Type	Biological Activity	Key Research Finding	Reference
Copper(II) Schiff Base Complex	Antioxidant	Exhibited higher DPPH radical scavenging activity ( $IC_{50} = 66.4 \mu M$ ) than other tested compounds.	[1]
Copper(II) Schiff Base Complex	Antimicrobial	Showed the most significant activity against <i>Staphylococcus aureus</i> and <i>Escherichia coli</i> .	[1]

## Conclusion

**2-Hydroxy-5-methylisophthalaldehyde** is a key chemical intermediate with a well-defined structure and accessible synthesis routes. Its primary value lies in its role as a precursor for a wide range of Schiff base ligands and their corresponding metal complexes. The emerging evidence of biological activity, including potential anticancer and antimicrobial effects of its derivatives, positions this compound as a molecule of significant interest for future research in medicinal chemistry and materials science. The experimental protocols and pathway analyses

provided in this guide offer a solid foundation for researchers aiming to explore the potential of this versatile molecule.

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